

(E)-AG 556 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-AG 556

Cat. No.: B1231122

[Get Quote](#)

Application Notes and Protocols for (E)-AG 556

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **(E)-AG 556**, a selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. This document includes data on its solubility in various solvents, protocols for its preparation and use in common cell-based assays, and an overview of the signaling pathway it targets.

Chemical Information

- Product Name: **(E)-AG 556**
- Synonyms: Tyrphostin AG 556, (2E)-2-cyano-3-(3,4-dihydroxyphenyl)-N-(4-phenylbutyl)-2-propenamide
- CAS Number: 133550-41-1
- Molecular Formula: $C_{20}H_{20}N_2O_3$
- Molecular Weight: 336.4 g/mol

Solubility Data

(E)-AG 556 exhibits solubility in several common organic solvents. It is important to note that it is practically insoluble in aqueous solutions like water. The following table summarizes its solubility in Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Ethanol.

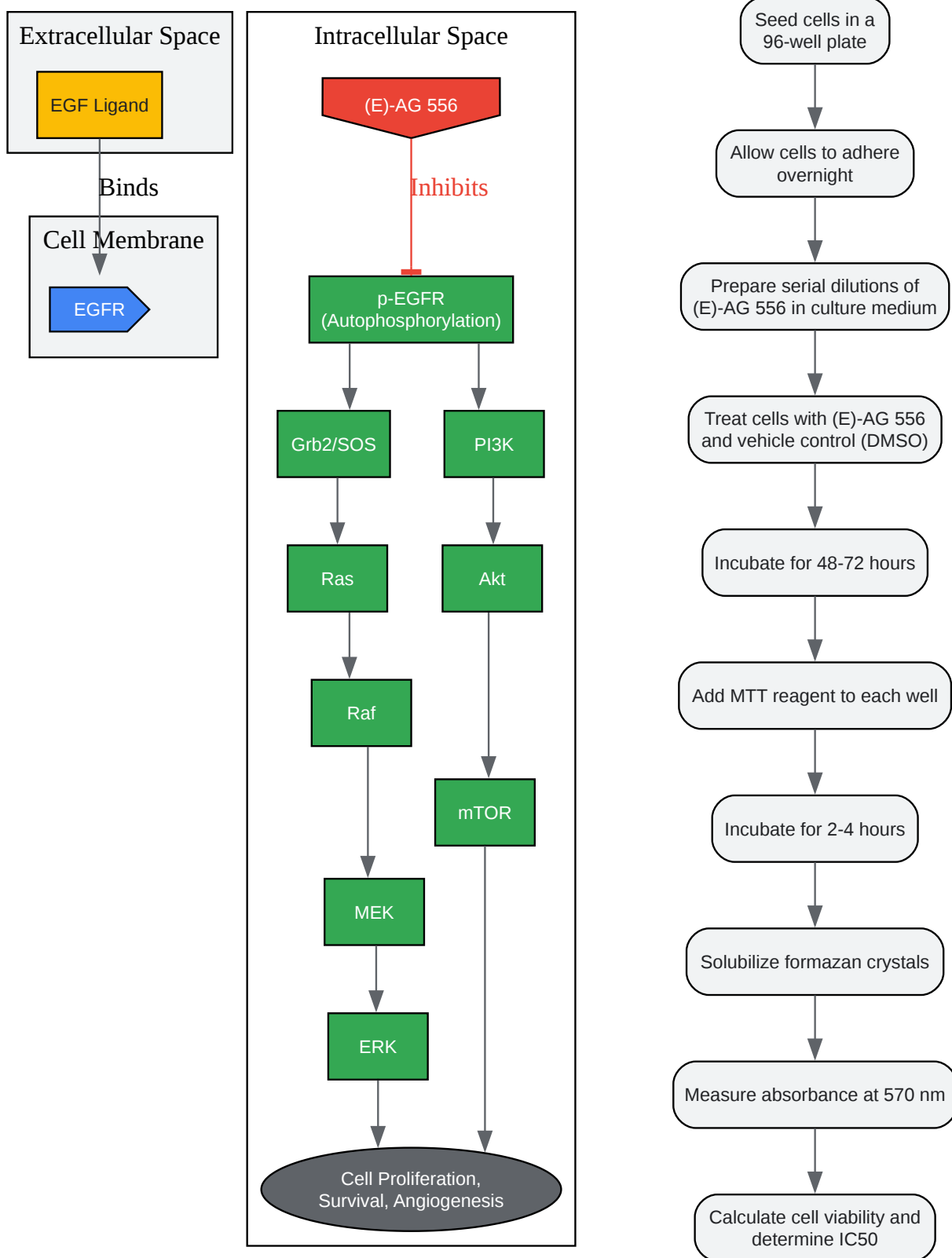
Solvent	Solubility
DMSO	30 mg/mL
DMF	30 mg/mL
Ethanol	2 mg/mL
Water	Insoluble

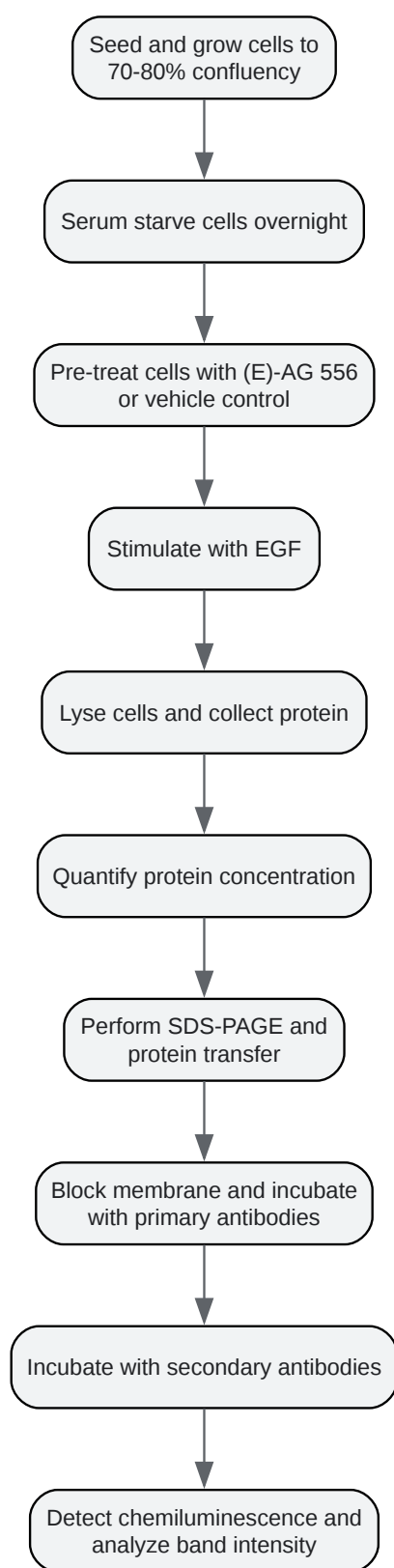
Mechanism of Action

(E)-AG 556 is a member of the tyrphostin family of protein tyrosine kinase inhibitors. It selectively inhibits the kinase activity of the Epidermal Growth Factor Receptor (EGFR) with an IC₅₀ of approximately 5 μ M.^[1] By competing with ATP for the binding site on the EGFR kinase domain, **(E)-AG 556** prevents the autophosphorylation of the receptor, a critical step in the activation of downstream signaling pathways. Inhibition of EGFR signaling can lead to reduced cell proliferation, induction of apoptosis, and decreased tumor growth in EGFR-dependent cancer cells. The primary signaling cascades affected are the Ras-RAF-MEK-ERK (MAPK) and the PI3K-Akt-mTOR pathways, which are crucial for cell survival and proliferation.

Signaling Pathway

The diagram below illustrates the canonical EGFR signaling pathway and highlights the point of inhibition by **(E)-AG 556**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [(E)-AG 556 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231122#e-ag-556-solubility-in-dms-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com